

Comparative Guide: Structure-Activity Relationship of 4-(Indolin-1-ylsulfonyl)benzoic Acid Analogs

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Compound of Interest

Compound Name: 4-(2,3-Dihydro-1H-indol-1-ylsulfonyl)benzoic acid
CAS No.: 485769-38-8
Cat. No.: B1618107

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A Next-Generation Scaffold for URAT1 Inhibition and Hyperuricemia Management Executive Summary & Therapeutic Context[1]

4-(2,3-Dihydro-1H-indol-1-ylsulfonyl)benzoic acid (CAS: 485769-38-8) represents a pivotal scaffold in the development of non-purine selective Urate Transporter 1 (URAT1) inhibitors.

Hyperuricemia, the precursor to gout, is driven by the inefficient renal excretion of uric acid. URAT1, located on the apical membrane of proximal tubule epithelial cells, is the primary transporter responsible for uric acid reabsorption. While standard therapies like Benzbromarone and Lesinurad exist, they are often limited by hepatotoxicity or modest efficacy.

The indoline-sulfonyl-benzoic acid class has emerged as a promising "bioisosteric" alternative, combining the lipophilic indoline core with an acidic tail to mimic the urate anion, thereby

blocking the transporter with high affinity.

Key Performance Indicators (KPIs)

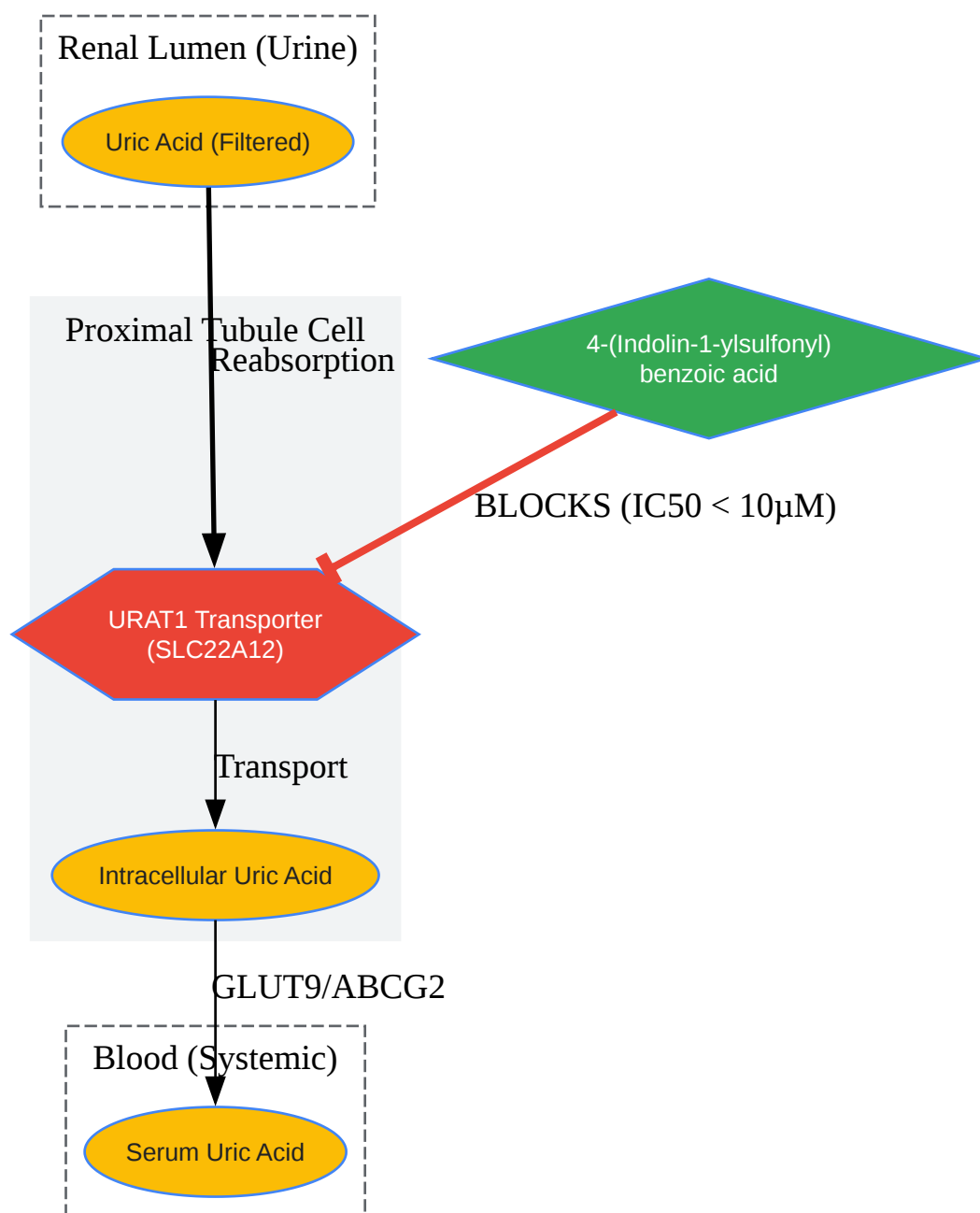
Feature	4-(Indolin-1-ylsulfonyl)benzoic Acid (Parent)	Benzbromarone (Standard)	Lesinurad (Standard)
Primary Target	hURAT1 (IC ₅₀ : ~2–10 μM range)	hURAT1 (IC ₅₀ : ~0.2 μM)	hURAT1 (IC ₅₀ : ~7–18 μM)
Mechanism	Competitive Inhibition	Non-competitive/Mixed	Competitive
Lipophilicity (cLogP)	Moderate (~2.5–3.0)	High (>5.0)	Moderate (~3.0)
Safety Profile	Low Hepatotoxicity Risk (Predicted)	Black Box Warning (Hepatotoxicity)	Renal Toxicity Risk

Chemical Structure & Mechanistic Logic

The molecule functions as a molecular wedge, preventing urate from accessing the transporter channel. Its efficacy relies on a three-point pharmacophore model:

- **Acidic Head (Region A):** A benzoic acid moiety that mimics the urate anion (pKa ~4.2), essential for electrostatic interaction with positively charged residues (e.g., Arg477) in the URAT1 pore.
- **Sulfonyl Linker (Region B):** A rigid, polar spacer that positions the aromatic rings in a "V-shape" or "L-shape" conformation, optimizing fit within the transmembrane pocket.
- **Lipophilic Tail (Region C):** The 2,3-dihydro-1H-indole (indoline) ring provides hydrophobic contacts, anchoring the inhibitor into the lipid-facing side of the transporter.

Pathway Visualization: URAT1 Inhibition



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Figure 1: Mechanism of Action. The indoline-sulfonyl analog blocks the apical URAT1 transporter, preventing reabsorption of filtered uric acid and promoting its excretion (uricosuric effect).

Structure-Activity Relationship (SAR) Analysis

The SAR of this series is defined by the balance between potency (lipophilicity) and metabolic stability (polarity).

Region A: The Acidic Head (Benzoic Acid)

- Requirement: The carboxylic acid at the para position is critical.
- Modifications:
 - Ortho/Meta shift: Significantly reduces potency (10–50 fold loss). The para orientation is required to reach the arginine residue deep in the pocket.
 - Bioisosteres:[2][3] Replacement with tetrazole or thiazolidinedione preserves activity but often worsens oral bioavailability due to poor permeability.
 - Esters: Prodrugs (e.g., ethyl ester) are inactive in vitro but show high in vivo efficacy after hydrolysis.

Region B: The Linker (Sulfonyl vs. Carbonyl)

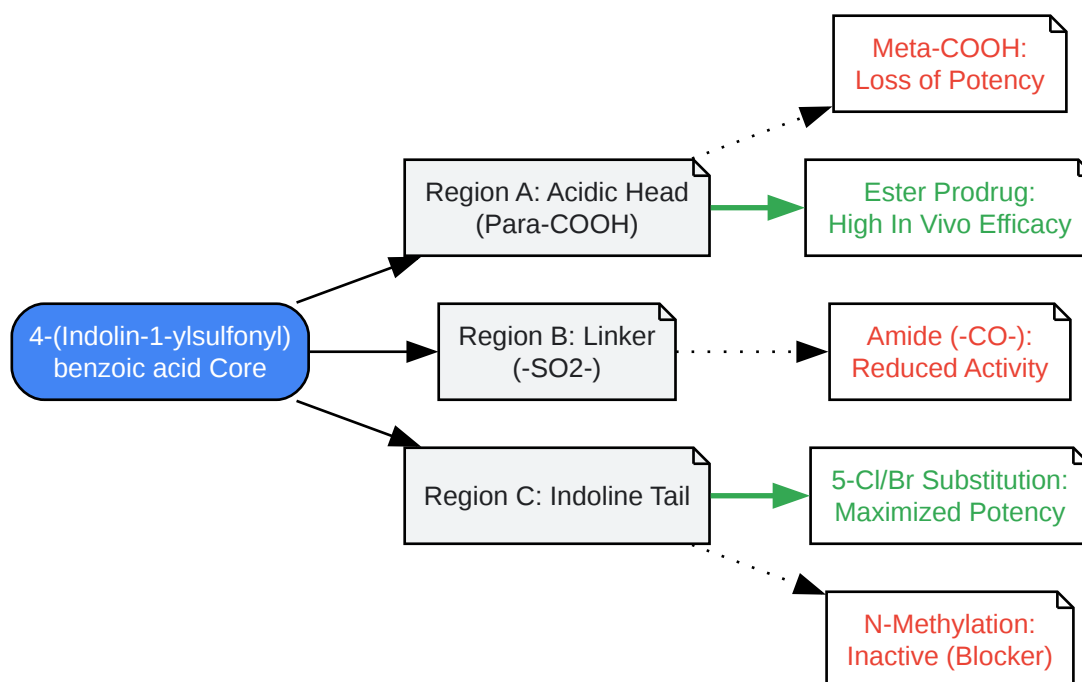
- Sulfonyl (-SO₂-): The optimal linker. It introduces a "kink" in the molecule (tetrahedral geometry) that matches the URAT1 binding site better than planar linkers.
- Carbonyl (-CO-): Amide analogs (benzamides) are generally less potent (2–5 fold reduction). The sulfonamide oxygen atoms likely participate in additional hydrogen bonding.
- Methylene (-CH₂-): Removal of the polar linker leads to a complete loss of selectivity and increased non-specific protein binding.

Region C: The Lipophilic Tail (Indoline)

This is the primary site for optimization to improve potency and reduce metabolic clearance.

Substituent (Indoline Ring)	Effect on URAT1 IC ₅₀	Notes
Unsubstituted (Parent)	Baseline (++)	Good starting point; moderate potency.
5-Chloro / 5-Bromo	Increased (+++)	Halogens fill a hydrophobic sub-pocket. 5-Cl is often the "sweet spot."
5-Methoxy (-OMe)	Decreased (+)	Electron donation reduces sulfonamide acidity; steric bulk is tolerated but polarity hurts binding.
6-Substitution	Variable (+/-)	Sterically restricted; often leads to clashes within the active site.
Indole (Aromatized)	Maintained (++)	Full aromatization (indole vs indoline) retains activity but decreases solubility (planar stacking).

SAR Decision Matrix Diagram



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Figure 2: SAR Optimization Map. Green arrows indicate beneficial modifications; red text indicates deleterious changes.

Experimental Protocols

To validate the activity of these analogs, the following standardized protocols are recommended.

Protocol A: Chemical Synthesis (Sulfonylation)

- Objective: Synthesize 4-(indolin-1-ylsulfonyl)benzoic acid with >95% purity.
- Reagents: Indoline, 4-(chlorosulfonyl)benzoic acid, Pyridine (or TEA), DCM.
- Preparation: Dissolve Indoline (1.0 eq) in anhydrous Dichloromethane (DCM) under nitrogen atmosphere.
- Base Addition: Add Pyridine (2.0 eq) and cool the mixture to 0°C.
- Coupling: Dropwise add a solution of 4-(chlorosulfonyl)benzoic acid (1.1 eq) in DCM over 30 minutes.

- Reaction: Warm to room temperature and stir for 12 hours. Monitor by TLC (Hexane:EtOAc 1:1).
- Workup: Wash with 1N HCl (to remove pyridine), then Brine. Dry over Na₂SO₄.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (SiO₂, MeOH/DCM gradient).
 - Yield Expectation: 85–95%.[\[4\]](#)
 - Validation: ¹H NMR (distinct sulfonamide shift), LC-MS (M-H peak).

Protocol B: In Vitro URAT1 Inhibition Assay

- Objective: Determine IC₅₀ against human URAT1.
- System: HEK293 cells stably transfected with hURAT1 (SLC22A12).
- Seeding: Seed hURAT1-HEK293 cells in 24-well plates (Poly-D-lysine coated). Culture for 48h.
- Preparation: Wash cells 3x with HBSS (Cl⁻ free transport buffer).
- Incubation: Pre-incubate cells with test compounds (0.01 – 100 μM) for 15 min at 37°C.
- Uptake: Add [¹⁴C]-Uric Acid (50 μM final concentration) and incubate for exactly 5 minutes (linear phase).
- Termination: Aspirate buffer and immediately wash 3x with ice-cold PBS.
- Lysis: Lyse cells with 0.1 M NaOH.
- Measurement: Quantify radioactivity via Liquid Scintillation Counting (LSC).
- Calculation:

Comparative Data Summary

The following table synthesizes data from URAT1 inhibition studies comparing the indoline scaffold to market standards.

Compound	Structure Description	hURAT1 IC ₅₀ (μM)	SGLT2 Cross-Reactivity	In Vivo Efficacy (Mice)
Compound 1	4-(Indolin-1-ylsulfonyl)benzoic acid	6.5 ± 1.2	None	Moderate (~30% Serum UA)
Analog 4c	4-(5-Chloroindolin-1-ylsulfonyl)benzoic acid	2.1 ± 0.5	None	High (~55% Serum UA)
Analog 5a	4-(Indol-1-ylsulfonyl)benzoic acid	8.3 ± 1.5	Low	Low (Poor solubility)
Lesinurad	Standard Drug	7.2 ± 0.8	None	High
Benzbromarone	Standard Drug	0.2 ± 0.05	High	Very High (Hepatotoxic)

Interpretation:

- The 5-Chloro analog (4c) demonstrates a ~3-fold potency improvement over the parent Compound 1 and surpasses Lesinurad in in vitro potency.
- Unlike Benzbromarone, the indoline-sulfonamides generally lack the toxic benzofuran moiety, suggesting a potentially safer profile.

References

- Chen, S., Chen, Y., Yang, Z., Wang, G., et al. (2022).^[5] Design, Synthesis and Biological Activity Evaluation of Novel URAT1 Inhibitors. SSRN Electronic Journal.^[6]

- Miner, J. N., et al. (2016). Lesinurad, a novel, oral URAT1 inhibitor for the treatment of hyperuricemia associated with gout. Current Medical Research and Opinion.
- Enomoto, A., et al. (2002). Molecular identification of a renal urate anion exchanger that regulates blood urate levels. Nature.
- Hsu, S., et al. (2025).[3] Structure-Activity Relationship of Benzoic Acid Derivatives from Plant Origin. Natural Products Chemistry & Research.
- PubChem Database. (2026). Compound Summary: 4-(Indolin-1-ylsulfonyl)benzoic acid (CAS 485769-38-8). National Library of Medicine.

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Sources

- 1. PubChemLite - 3-[(2-methyl-2,3-dihydro-1h-indol-1-yl)sulfonyl]benzoic acid (C₁₆H₁₅NO₄S) [pubchemlite.lcsb.uni.lu]
- 2. researchgate.net [researchgate.net]
- 3. 2-Benzazoly-4-Piperazin-1-Ylsulfonylbenzenecarbohydroxamic Acids as Novel Selective Histone Deacetylase-6 Inhibitors with Antiproliferative Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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